

# Personal protective equipment for handling 6-Bromo-2-hydroxyquinoline-4-carboxylic acid

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## Compound of Interest

Compound Name: 6-Bromo-2-hydroxyquinoline-4-carboxylic acid

Cat. No.: B1267915

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## Essential Safety and Handling Guide for 6-Bromo-2-hydroxyquinoline-4-carboxylic acid

For researchers, scientists, and professionals in drug development, the safe handling of chemical compounds is paramount. This guide provides immediate and essential safety, operational, and disposal information for **6-Bromo-2-hydroxyquinoline-4-carboxylic acid**, ensuring a secure laboratory environment.

### Chemical Profile:

- Name: **6-Bromo-2-hydroxyquinoline-4-carboxylic acid**
- CAS Number: 5463-29-6
- Molecular Formula: C<sub>10</sub>H<sub>6</sub>BrNO<sub>3</sub>

## Hazard Identification and Personal Protective Equipment

**6-Bromo-2-hydroxyquinoline-4-carboxylic acid** is classified with the following hazards:

- Harmful if swallowed (Acute toxicity, Oral - Category 4)[1]

- Causes skin irritation (Skin irritation, Category 2)[\[1\]](#)
- Causes serious eye irritation (Serious eye irritation, Category 2)[\[1\]](#)
- May cause respiratory irritation (Specific target organ toxicity – single exposure, Category 3)[\[1\]](#)

To mitigate these risks, the following Personal Protective Equipment (PPE) is mandatory.

Protection Level	Equipment	Purpose
Primary Engineering Control	Certified Chemical Fume Hood	To minimize inhalation of dust and vapors. <a href="#">[2]</a> <a href="#">[3]</a>
Eye and Face Protection	Tightly fitting safety goggles with side-shields or a face shield.	To protect against chemical splashes and airborne particles. <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Hand Protection	Chemical-resistant gloves (e.g., Nitrile or Neoprene).	To prevent skin contact. Gloves should be inspected before use and changed frequently. <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Body Protection	Flame-resistant laboratory coat.	To protect skin and personal clothing from contamination. <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Foot Protection	Closed-toe, chemical-resistant shoes.	To protect feet from spills and falling objects. <a href="#">[2]</a> <a href="#">[3]</a>
Respiratory Protection	NIOSH-approved respirator.	Required when working outside a fume hood or if engineering controls are insufficient. <a href="#">[5]</a> <a href="#">[6]</a>

## Operational Plan: Step-by-Step Handling Procedures

Adherence to a systematic operational plan is crucial for both safety and experimental integrity.

## 1. Pre-Handling Preparation:

- Risk Assessment: Conduct a thorough risk assessment for the planned experiment.
- Emergency Equipment: Ensure a safety shower and eyewash station are readily accessible.  
[\[4\]](#)[\[6\]](#)
- PPE Check: Don all required PPE as outlined in the table above before entering the handling area.

## 2. Handling the Compound:

- Engineering Controls: All handling of the solid compound and preparation of solutions must be conducted within a certified chemical fume hood to control airborne particulates.  
[\[2\]](#)[\[3\]](#)
- Weighing and Transfer: Use appropriate tools and techniques to avoid generating dust when weighing and transferring the solid.
- Solution Preparation: When preparing solutions, slowly add the solid to the solvent to prevent splashing.  
[\[2\]](#)[\[3\]](#)
- General Hygiene: Do not eat, drink, or smoke when using this product.  
[\[1\]](#)[\[4\]](#) Wash hands thoroughly after handling.  
[\[1\]](#)[\[4\]](#)

## Disposal Plan: Waste Management

Proper disposal of chemical waste is critical to prevent environmental contamination and ensure regulatory compliance.

### Waste Segregation and Collection:

- Solid Waste: Collect unused solid compound and any contaminated materials (e.g., weigh paper, pipette tips) in a dedicated, clearly labeled hazardous waste container designated for halogenated organic waste.  
[\[2\]](#)[\[3\]](#)
- Liquid Waste: Solutions containing **6-Bromo-2-hydroxyquinoline-4-carboxylic acid** should be collected in a separate, labeled hazardous waste container for halogenated organic solvents.  
[\[2\]](#)[\[3\]](#)

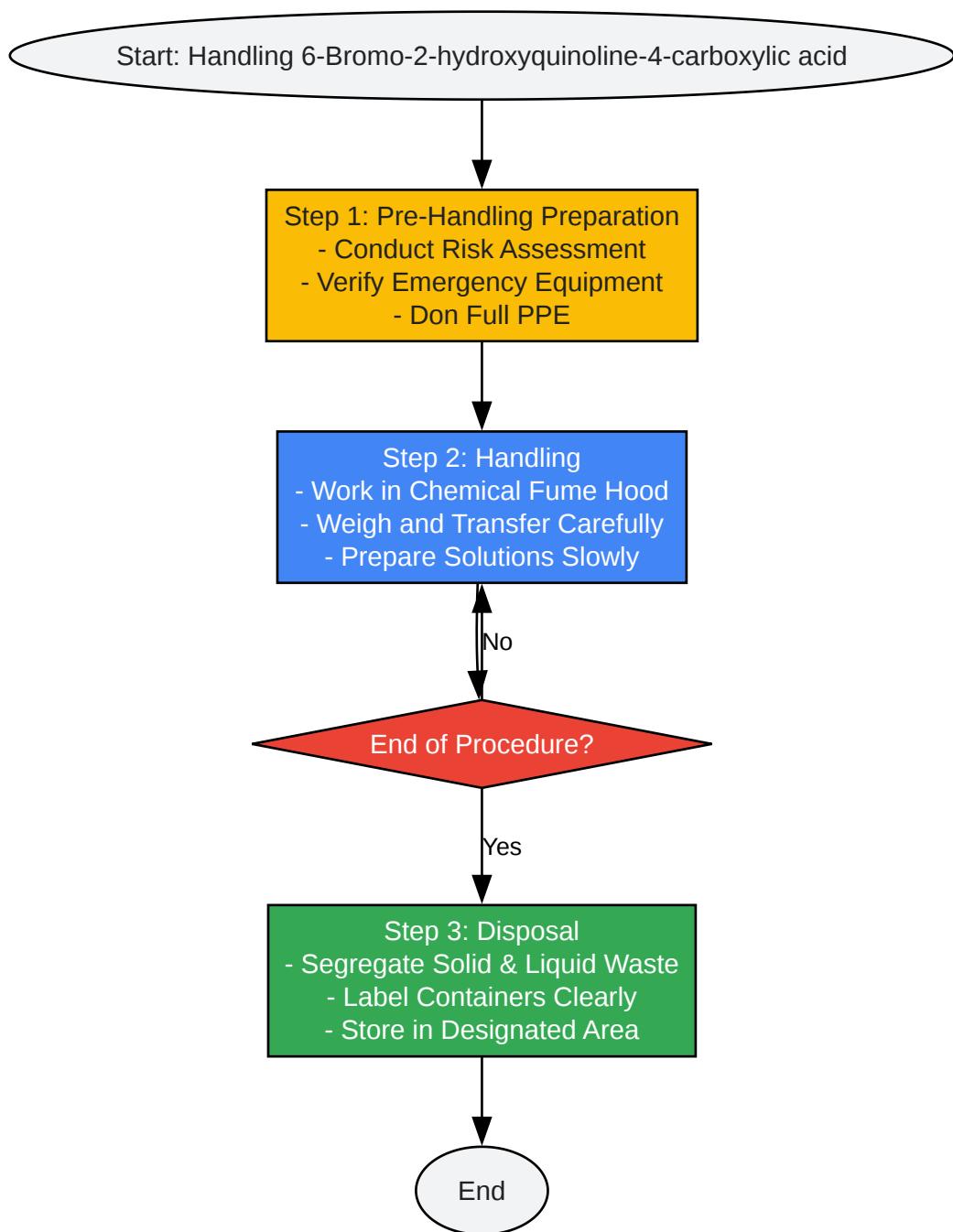
- Contaminated PPE: Dispose of contaminated gloves and other disposable PPE in the designated solid hazardous waste stream.[2][3]

General Disposal Guidelines:

- Labeling: All waste containers must be clearly labeled with the full chemical name and associated hazards.[2]
- Storage: Store waste containers in a designated and secure satellite accumulation area within the laboratory.[2]
- Disposal: Dispose of contents and container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[1] Do not dispose of this chemical down the drain or in regular trash.[3]

## Procedural Workflow

The following diagram illustrates the key decision points and procedural flow for safely handling and disposing of **6-Bromo-2-hydroxyquinoline-4-carboxylic acid**.

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#### Operational and Disposal Workflow

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